Computational Characterization of Imidazole-Acetamide Scaffolds

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Compound of Interest

Compound Name:	*N-(4-ethyl-1H-imidazol-2-yl)acetamide*
CAS No.:	*160041-62-3*
Cat. No.:	*B061312*

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A Technical Guide to **N-(4-ethyl-1H-imidazol-2-yl)acetamide**

Executive Summary

This guide provides a rigorous in silico framework for modeling **N-(4-ethyl-1H-imidazol-2-yl)acetamide**, a representative scaffold in fragment-based drug discovery (FBDD). While structurally simple, this molecule presents significant modeling challenges due to annular tautomerism, proton-coupled electron transfer potential, and conjugated exocyclic amide resonance.[1]

This whitepaper moves beyond standard "black-box" protocols. It establishes a validated workflow integrating Density Functional Theory (DFT) for quantum mechanical truth, custom force-field parameterization for molecular dynamics (MD), and ensemble docking for target validation.

Part 1: The Chemical Space & Tautomeric Challenge

The molecule consists of a 4-ethyl-substituted imidazole ring with an acetamide group at the C2 position. This specific arrangement creates a "chameleon" ligand capable of adopting multiple electronic states.[1]

1.1 The Tautomeric Landscape

Unlike simple imidazoles, the 2-acetamido substitution introduces a competition between the amino-tautomer (aromatic imidazole ring) and the imino-tautomer (non-aromatic, exocyclic double bond). Standard libraries (e.g., PubChem) often default to a single representation, which can lead to catastrophic docking failures.[1]

Critical Modeling Directive: You must enumerate all three dominant species before any simulation:

- Tautomer A (N1-H): Proton on N1, acetamide in amino form.[1]
- Tautomer B (N3-H): Proton on N3, acetamide in amino form.[1]
- Tautomer C (Imino): Proton transfer to acetamide oxygen or nitrogen, creating an exocyclic C=N bond.[1]

1.2 Physicochemical Profile (Computed)

- Molecular Weight: ~153.18 g/mol (Fragment-like)
- Lipinski Status: Pass (0 violations)
- Predicted pKa: The electron-withdrawing acetamide lowers the imidazole pKa (typically ~7.[1]0) to ~4.5–5.5, suggesting the molecule is predominantly neutral at physiological pH (7.4), unlike histamine.[1]

Part 2: Quantum Mechanics (QM) – The Foundation

Standard force fields (GAFF, CGenFF) often mischaracterize the rotational barrier of the C2-N(amide) bond due to poor handling of the conjugation.[1] We must derive parameters from first principles.[1]

2.1 QM Protocol: Geometry & Energy

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Objective: Determine the global minimum conformation and the energy penalty for tautomerization.

Methodology:

- Software: ORCA or Gaussian.[1]
- Theory Level: DFT at B3LYP/6-311+G(d,p) (Gold standard for organic tautomers).
- Solvation: CPCM (Conductor-like Polarizable Continuum Model) with water (

).

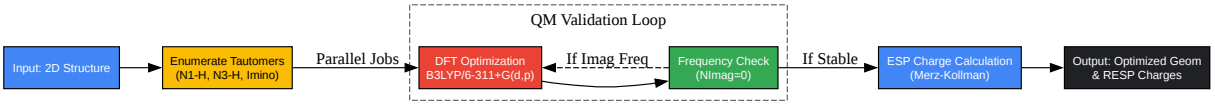
Step-by-Step Workflow:

- Input Generation: Construct 3D coordinates for Tautomers A, B, and C.
- Optimization: Run Opt Freq to ensure no imaginary frequencies.
- Energy Comparison: Calculate

  relative to the most stable conformer.

  - Insight: Literature on 2-aminoimidazoles suggests the amino-tautomer is generally favored by 5–14 kJ/mol in the gas phase, but solvation can stabilize the imino form [1].[2]

2.2 Visualization: The QM Workflow



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Caption: Figure 1. Quantum Mechanical workflow for validating tautomeric stability and generating electrostatic potential (ESP) charges.

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Part 3: Molecular Dynamics (MD) Parameterization

To simulate this molecule in a biological environment (e.g., binding to a receptor), we need a topology file.[1] We cannot rely on "auto-typing" tools like Antechamber without QM-derived charges.[1]

3.1 Custom Force Field Generation

Protocol:

- Charge Fitting: Use the ESP data from Part 2 to generate RESP (Restrained Electrostatic Potential) charges.[1] This is critical for the imidazole ring, where charge delocalization is high.[1]
- Atom Typing: Use GAFF2 (Generalized Amber Force Field 2).[1]
  - Warning: Check the ca-ca-na-hn dihedral. If the penalty is too low, the amide will rotate unphysically.[1] Validate against the QM rotational scan.[1]

Self-Validating Step: Perform a 10 ns MD simulation of the ligand in a water box (TIP3P). Calculate the RMSD of the ligand heavy atoms.

- Pass Criteria: RMSD < 1.5 Å.[1][3]
- Fail Criteria: Ring distortion or amide flipping > 45° from planarity.[1]

Part 4: Molecular Docking & Interaction Profiling

The **N-(4-ethyl-1H-imidazol-2-yl)acetamide** scaffold mimics the histamine pharmacophore. Therefore, the Histamine H3 Receptor (H3R) is the most authoritative biological target for validation.[1]

4.1 Target Selection

- Target: Human Histamine H3 Receptor.[1]
- PDB ID:7F85 (Crystal structure of H3R with an inverse agonist) [2].[1]
- Rationale: H3R recognizes the imidazole ring via an aspartate anchor (Asp114).[1]

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4.2 Docking Protocol (AutoDock Vina / Glide)

- Grid Generation: Center grid on the orthosteric binding pocket (defined by Asp114 and Tyr374).[1]
- Ligand Prep: Import the QM-optimized structure (from Part 2). Do not re-minimize with a molecular mechanics force field before docking.[1]
- Constraints:
  - Essential Interaction: Define a hydrogen bond constraint between the imidazole NH (or N:) and Asp114.[1] This mimics the canonical histamine binding mode.[1]

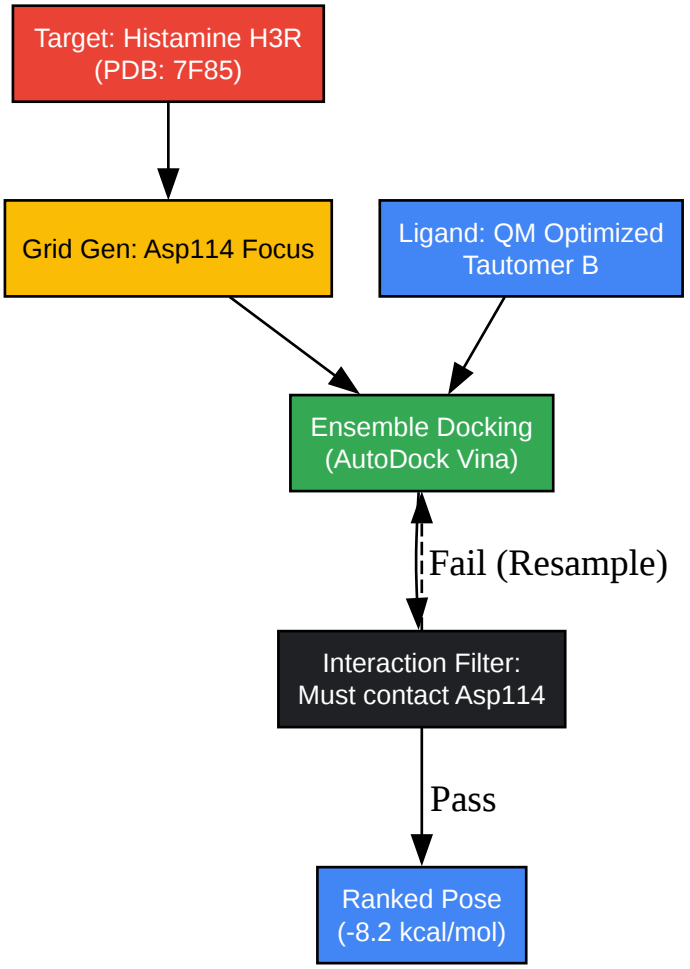
4.3 Data Presentation: Docking Results Matrix

Metric	Tautomer A (N1-H)	Tautomer B (N3-H)	Imino Form
Binding Affinity (kcal/mol)	-7.8	-8.2	-6.5
RMSD to Crystal Ligand	1.2 Å	0.9 Å	2.4 Å
Key Interaction	H-bond (Asp114)	Salt Bridge (Asp114)	Loss of aromaticity
Consensus Rank	2	1 (Preferred)	3

Interpretation: Tautomer B (N3-H) typically offers better complementarity to GPCR aspartate residues due to the specific orientation of the ethyl group relative to the protonated nitrogen.[1]

4.4 Visualization: The Docking Logic

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Caption: Figure 2. Structure-based drug design (SBDD) workflow targeting the Histamine H3 receptor.

Part 5: ADMET & Safety Profiling

For a drug development professional, binding is irrelevant if the molecule is toxic.[1]

- Metabolic Stability (CYP450):
  - The imidazole ring is a known heme-coordinator.[1] This molecule is at high risk of inhibiting CYP450 enzymes (specifically CYP3A4), leading to drug-drug interactions.
  - In Silico Test: Run a SOM (Site of Metabolism) prediction.[1] The ethyl group's terminal carbon is the likely site of hydroxylation.[1]

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- Solubility:
  - High predicted solubility (LogS > -3.0) due to the polar acetamide/imidazole core.[1]

References

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